

Evaluating the performance of Ga-Nd in electronic devices

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An Objective Comparison of Gallium Nitride (GaN) with Silicon (Si) and Silicon Carbide (SiC) in Electronic Devices

Introduction

In the landscape of semiconductor technology, the pursuit of higher efficiency, greater power density, and faster switching speeds is relentless. While silicon (Si) has been the cornerstone of the electronics industry for decades, its physical limitations are being reached in high-power and high-frequency applications.[1] This has paved the way for wide-bandgap (WBG) semiconductors, notably Gallium Nitride (GaN) and Silicon Carbide (SiC), to emerge as compelling alternatives.[2] This guide provides a detailed, data-driven comparison of GaN with Si and SiC, focusing on their performance in power electronics and radio-frequency (RF) devices, intended for researchers and professionals in materials science and electronic engineering.

GaN, with its high electron mobility and high breakdown electric field, offers significant advantages in reducing conduction and switching losses.[1][3] SiC, on the other hand, is recognized for its exceptional thermal conductivity and ability to handle high voltages.[3][4] This

comparison will delve into the key material properties, performance metrics, and suitable applications for each, supported by experimental data and protocols.

Comparative Analysis of Material Properties

The fundamental differences in the performance of electronic devices stem from the intrinsic properties of the semiconductor materials. GaN and SiC possess superior properties compared to Si for high-power and high-frequency operations.^[5]

Table 1: Comparison of Key Material Properties of Si, SiC, and GaN

Property	Silicon (Si)	4H-Silicon Carbide (SiC)	Gallium Nitride (GaN)	Unit
Bandgap Energy	1.12	3.26	3.4	eV
Critical Electric Field	0.3	2.8	3.3	MV/cm
Electron Mobility	1400	900	2000	cm ² /Vs
Electron Saturation Velocity	1.0	2.0	2.5	x10 ⁷ cm/s
Thermal Conductivity	1.5	3.7	2.1	W/cm·K

Sources:^[2]^[5]^[6]^[7]^[8]

The wider bandgap of GaN and SiC allows devices to operate at higher voltages and temperatures with lower leakage currents compared to Si.^[2]^[5] GaN's significantly higher electron mobility makes it particularly suitable for high-frequency applications.^[6] SiC's standout feature is its high thermal conductivity, which enables superior heat dissipation, a critical factor in high-power devices.^[4]^[5]

Performance Metrics and Figures of Merit

To provide a standardized basis for comparison, several figures of merit (FOMs) are used in power electronics. These FOMs distill key material properties into a single metric that predicts the performance potential of a material in a specific application.

Baliga's Figure of Merit (BFOM)

BFOM is crucial for evaluating materials for low-frequency power applications, as it relates to the conduction losses in a power device. It is defined as $BFOM = \epsilon \mu E_g^3$, where ϵ is the permittivity, μ is the electron mobility, and E_g is the bandgap energy.^[9] A higher BFOM indicates lower conduction losses for a given breakdown voltage.

Johnson's Figure of Merit (JFOM)

JFOM is used to assess a material's suitability for high-frequency and high-power applications.^[10] It is the product of the electron saturation velocity and the critical electric field ($JFOM = E_c * v_{sat}$).^[11] A higher JFOM suggests a better trade-off between breakdown voltage and operational frequency.^[11]

Table 2: Performance Figures of Merit for Si, SiC, and GaN

Figure of Merit	Silicon (Si)	4H-Silicon Carbide (SiC)	Gallium Nitride (GaN)	Note
Baliga's FOM (Relative to Si)	1	340	1849	Indicates lower conduction losses. ^{[8][9]}
Johnson's FOM (Relative to Si)	1	20	27.5	Indicates better high-frequency, high-power performance. ^[10]

Sources:^{[8][9][10][11][12]}

Application-Specific Performance Comparison

The choice between Si, SiC, and GaN is highly dependent on the specific application requirements, such as voltage level, power rating, switching frequency, and cost.^{[4][6]}

Power Electronics

In power conversion applications like DC-DC converters and inverters, efficiency is paramount. GaN excels in lower-to-medium power applications (up to 650 V) where high switching frequencies are desired to reduce the size of passive components.[4][6] SiC is the preferred choice for high-voltage (above 650 V) and high-power applications due to its thermal performance and voltage-handling capabilities.[4][13] Silicon remains dominant in low-cost, lower-frequency applications.[3]

Table 3: Performance Comparison in a DC-DC Boost Converter

Semiconductor	Switching Frequency	Input Voltage	Efficiency
Si	Up to 125 kHz	Up to 200 V	~80%
SiC	Up to 125 kHz	Up to 200 V	~85%
GaN	Up to 125 kHz	Up to 200 V	>90%

Source:[14] Note: Efficiency values are indicative and can vary based on converter topology and specific components used.

RF Devices

For RF applications, such as in 5G communication systems and radar, GaN is often the superior choice.[15] Its high electron mobility allows for operation at much higher frequencies. [5] GaN-on-SiC technology, which combines a GaN epitaxial layer with a SiC substrate, leverages GaN's RF performance with SiC's excellent thermal conductivity, making it ideal for high-power, high-frequency RF devices.[15]

Table 4: Qualitative Comparison for Key Applications

Feature	Silicon (Si)	Silicon Carbide (SiC)	Gallium Nitride (GaN)
Voltage Range	Low to Medium	High (>650V)	Medium (up to 650V)
Power Level	Low to Medium	Medium to High	Low to Medium
Frequency	Low	Moderate	High
System Size	Standard	Larger	Smaller
Maturity	Very Mature	More Mature	Developing
Typical Applications	Consumer Electronics	EV Inverters, Power Grids	RF Devices, High-Speed Power Supplies, LiDAR

Sources:[\[4\]](#)[\[6\]](#)

Experimental Protocols

Accurate characterization of semiconductor devices is essential for validating performance claims. Below are detailed methodologies for measuring key performance parameters.

Protocol 1: Measuring Breakdown Voltage

The breakdown voltage is determined by applying a reverse voltage to the device and measuring the point at which a significant leakage current flows.

Objective: To determine the maximum reverse voltage a device can withstand before electrical breakdown.

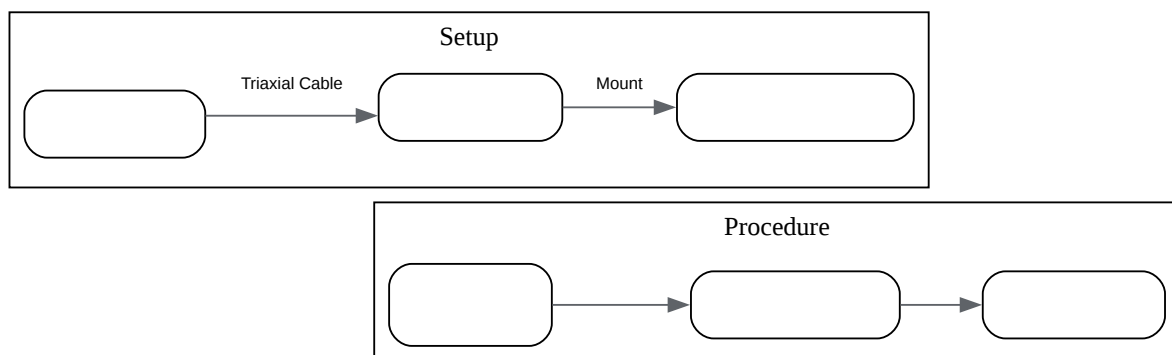
Equipment:

- High Voltage Source Measure Unit (SMU)[\[16\]](#)[\[17\]](#)
- Device Under Test (DUT)
- Safety test fixture with interlock[\[16\]](#)[\[17\]](#)

- High voltage triaxial cables[16]

Methodology:

- Setup: Place the DUT securely in the safety test fixture. Connect the SMU to the DUT using high-voltage triaxial cables. For a diode, the source is connected to the cathode to apply a reverse voltage.[16][17] The fixture's safety interlock must be engaged.[16]
- Configuration: Program the SMU to perform a voltage sweep. Set the start voltage to 0 V and the stop voltage to a value exceeding the device's expected breakdown rating.[17]
- Current Limit: Set a compliance (current) limit on the SMU. This current defines the onset of breakdown and protects the device from damage. A typical value might be 1 μ A or 100 μ A, depending on the device specifications.[17]
- Execution: Initiate the voltage sweep. The SMU will incrementally increase the reverse voltage applied to the DUT while simultaneously measuring the resulting leakage current.
- Data Acquisition: The breakdown voltage is the voltage at which the measured leakage current reaches the pre-defined compliance limit.[16] Record this voltage.



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Workflow for Breakdown Voltage Measurement.

Protocol 2: Measuring Switching Losses

Switching losses occur during the transition between the 'on' and 'off' states. The double-pulse test is a standard method to measure these losses.[18]

Objective: To quantify the energy lost during the turn-on and turn-off events of a power transistor.

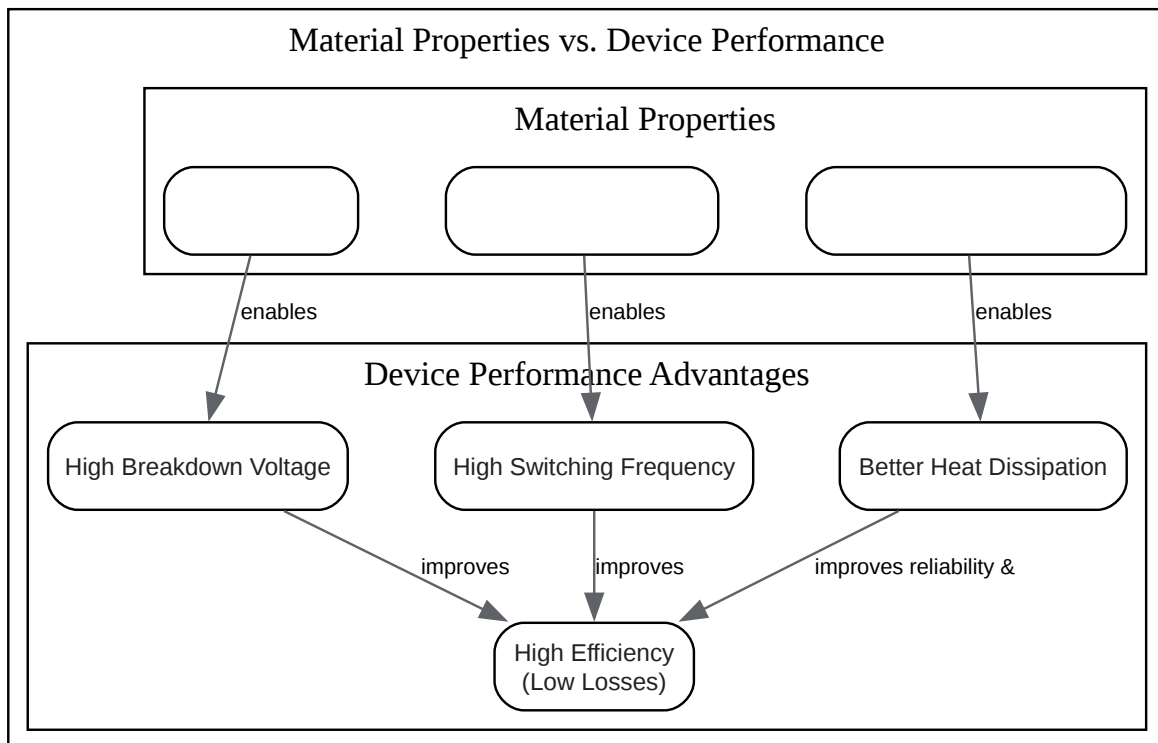
Equipment:

- Oscilloscope (with sufficient bandwidth)[19]
- High-bandwidth differential voltage probe[19]
- High-bandwidth current probe (e.g., coaxial shunt or current transformer)[18]
- Double-pulse test circuit (includes a DC power supply, gate driver, and inductive load)[18]
- Device Under Test (DUT)

Methodology:

- Setup: Construct the double-pulse test circuit with the DUT. Connect the voltage probe across the DUT (e.g., drain-to-source for a MOSFET) and the current probe in series with the DUT to measure the current flowing through it.[18]
- Probe Deskew: It is critical to align the timing of the voltage and current probes to prevent measurement inaccuracies. Use the oscilloscope's deskew function to compensate for any propagation delay differences between the probes.[19][20]
- Pulse Generation: The gate driver sends two voltage pulses to the DUT's gate. The first pulse turns the DUT on to build up current in the inductive load to the desired test level. The DUT is then turned off. The second pulse turns the DUT on and off again at the target current, allowing for the measurement of turn-on and turn-off characteristics.
- Data Acquisition: Use the oscilloscope to capture the voltage ($v(t)$) and current ($i(t)$) waveforms during the turn-on and turn-off transitions of the second pulse.

- Calculation: The instantaneous power loss is calculated as $p(t) = v(t) * i(t)$. The switching energy loss (E_{on} for turn-on, E_{off} for turn-off) is the integral of the instantaneous power over the duration of the switching event.[18] Total switching loss is the sum of these energies multiplied by the switching frequency.



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Logical relationships between material properties and performance.

Conclusion

Gallium Nitride represents a significant advancement in semiconductor technology, offering substantial performance benefits over traditional silicon in high-frequency and high-efficiency power conversion.[1][14] While SiC holds a strong position in high-voltage, high-power applications, GaN's superior electron mobility makes it the material of choice for compact, high-speed power supplies, RF amplifiers, and next-generation wireless communication systems.[4] [6] The continued development and maturation of GaN technology are expected to further reduce costs and expand its adoption, solidifying its role as a key enabler for future electronic

systems.[3] The choice between Si, SiC, and GaN ultimately depends on a careful evaluation of the specific requirements of the application, including voltage, power, frequency, thermal management, and cost.[6][15]

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